

Application Notes and Protocols for (Rac)-RK-682 Stock Solution Preparation

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Compound of Interest

Compound Name: (Rac)-RK-682

Cat. No.: B10824135

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **(Rac)-RK-682**, a potent inhibitor of protein tyrosine phosphatases (PTPases). Accurate preparation of this stock solution is critical for ensuring reproducibility and reliability in experimental studies ranging from cell-based assays to preclinical drug development.

Introduction

(Rac)-RK-682, a racemate of RK-682, is a microbial-derived natural product that functions as a broad-spectrum inhibitor of protein tyrosine phosphatases (PTPases).[1] It has been shown to inhibit several PTPases, including protein tyrosine phosphatase 1B (PTP-1B), low molecular weight protein tyrosine phosphatases (LMW-PTP), and cell division cycle 25B (CDC-25B), with IC₅₀ values of 8.6 μ M, 12.4 μ M, and 0.7 μ M, respectively.[1] The inhibitory action of RK-682 on PTPases leads to the arrest of the mammalian cell cycle at the G1 phase.[2][3][4] Due to its biological activity, **(Rac)-RK-682** is a valuable tool for studying signal transduction pathways regulated by protein phosphorylation and for investigating its potential as a therapeutic agent.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **(Rac)-RK-682**.

Property	Value	Reference
Molecular Formula	C21H36O5	[2][3][5]
Molecular Weight	368.5 g/mol	[3][5]
CAS Number	154639-24-4	[1][5]
Appearance	Solid	[3]
Purity	>95% by HPLC	[5]
Solubility	Soluble in ethanol, methanol, DMF, or DMSO. Poor water solubility.	[5][6]
Storage Temperature	-20°C for long-term storage.	[2][3][5]

Experimental Protocol: (Rac)-RK-682 Stock Solution Preparation

This protocol provides a step-by-step guide for the preparation of a 10 mM stock solution of **(Rac)-RK-682** in DMSO.

Materials:

- **(Rac)-RK-682** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

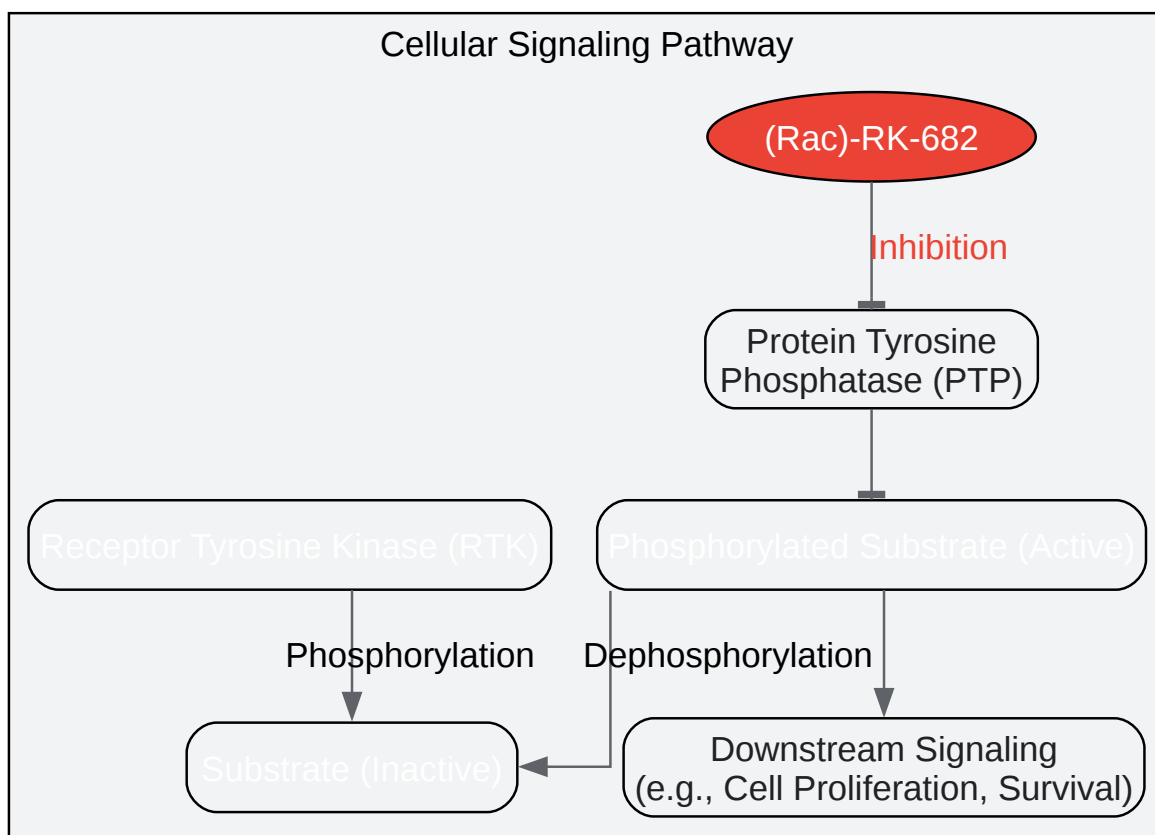
- **Pre-weighing Preparation:** Before opening, bring the vial of **(Rac)-RK-682** powder to room temperature to prevent condensation of moisture.
- **Weighing:** Carefully weigh out the desired amount of **(Rac)-RK-682** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.685 mg of **(Rac)-RK-682**.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **(Rac)-RK-682** powder. For 3.685 mg, add 1 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for long-term use. When required for experiments, thaw a single aliquot and dilute it to the desired final concentration in the appropriate cell culture medium or buffer immediately before use.

Safety Precautions:

- **(Rac)-RK-682** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling this compound.
- Handle the powder in a chemical fume hood to avoid inhalation.

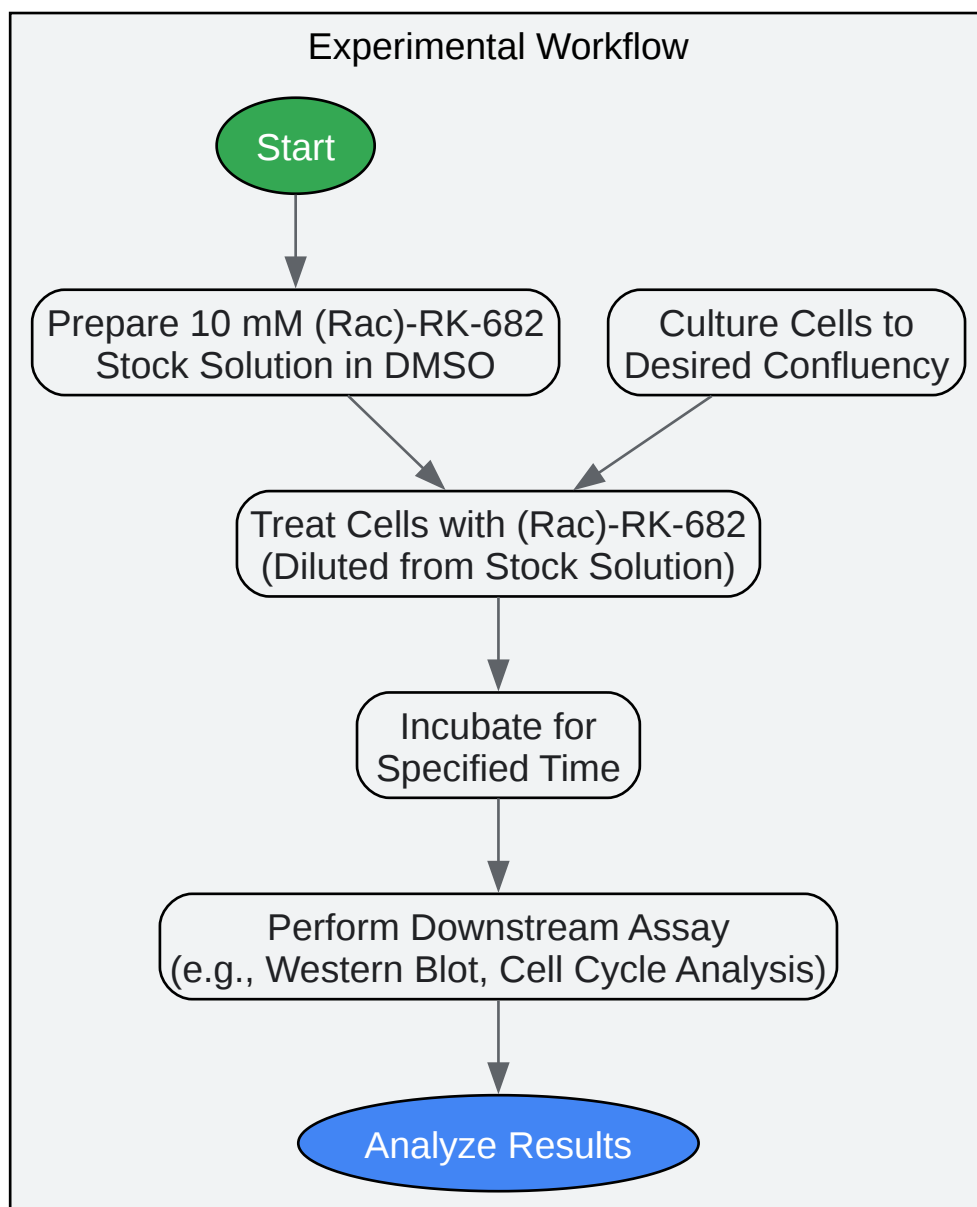
Visualization of Mechanism and Workflow

The following diagrams illustrate the mechanism of action of **(Rac)-RK-682** and a typical experimental workflow for its use.



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Caption: Mechanism of action of **(Rac)-RK-682**.



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Caption: Typical experimental workflow using **(Rac)-RK-682**.

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